

Application Notes and Protocols: Grignard Reaction of Bromocyclohexane with Formaldehyde

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Compound of Interest

Compound Name: Bromocyclohexane

Cat. No.: B057405

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Introduction

The Grignard reaction is a cornerstone of organic synthesis, enabling the formation of carbon-carbon bonds with exceptional versatility. This application note provides a detailed protocol for the reaction of **bromocyclohexane** with formaldehyde to synthesize cyclohexylmethanol. This primary alcohol is a valuable building block in the pharmaceutical and fragrance industries. For instance, the cyclohexylmethanol moiety is structurally related to intermediates used in the synthesis of complex molecules, including certain antifungal agents.^[1] The reaction involves the formation of a cyclohexylmagnesium bromide Grignard reagent, which then acts as a nucleophile, attacking the electrophilic carbonyl carbon of formaldehyde. Subsequent acidic workup yields the desired primary alcohol, cyclohexylmethanol.^{[2][3][4][5][6]}

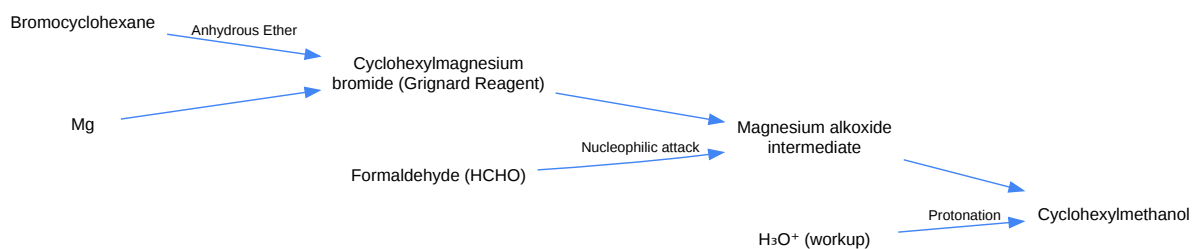
Reaction Mechanism and Workflow

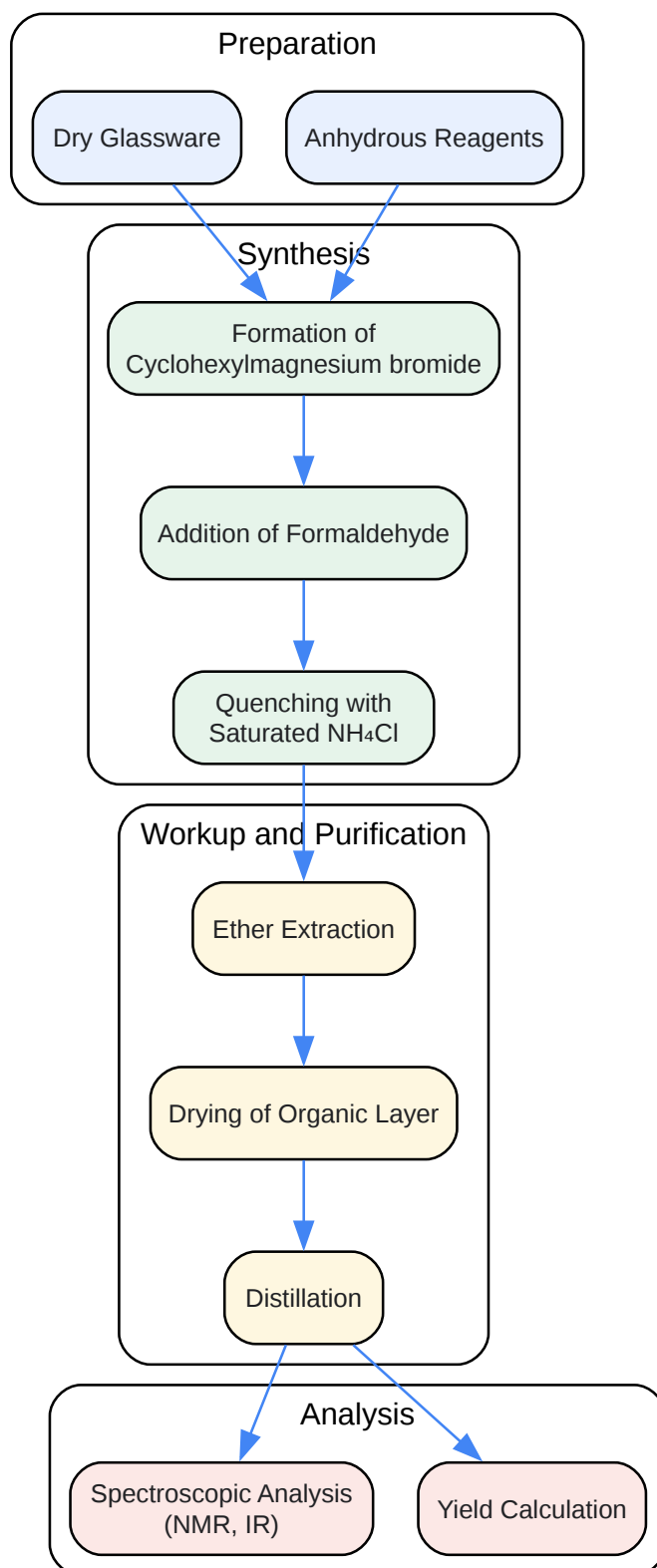
The overall reaction proceeds in two main stages: the formation of the Grignard reagent and its subsequent reaction with formaldehyde, followed by an acidic workup.

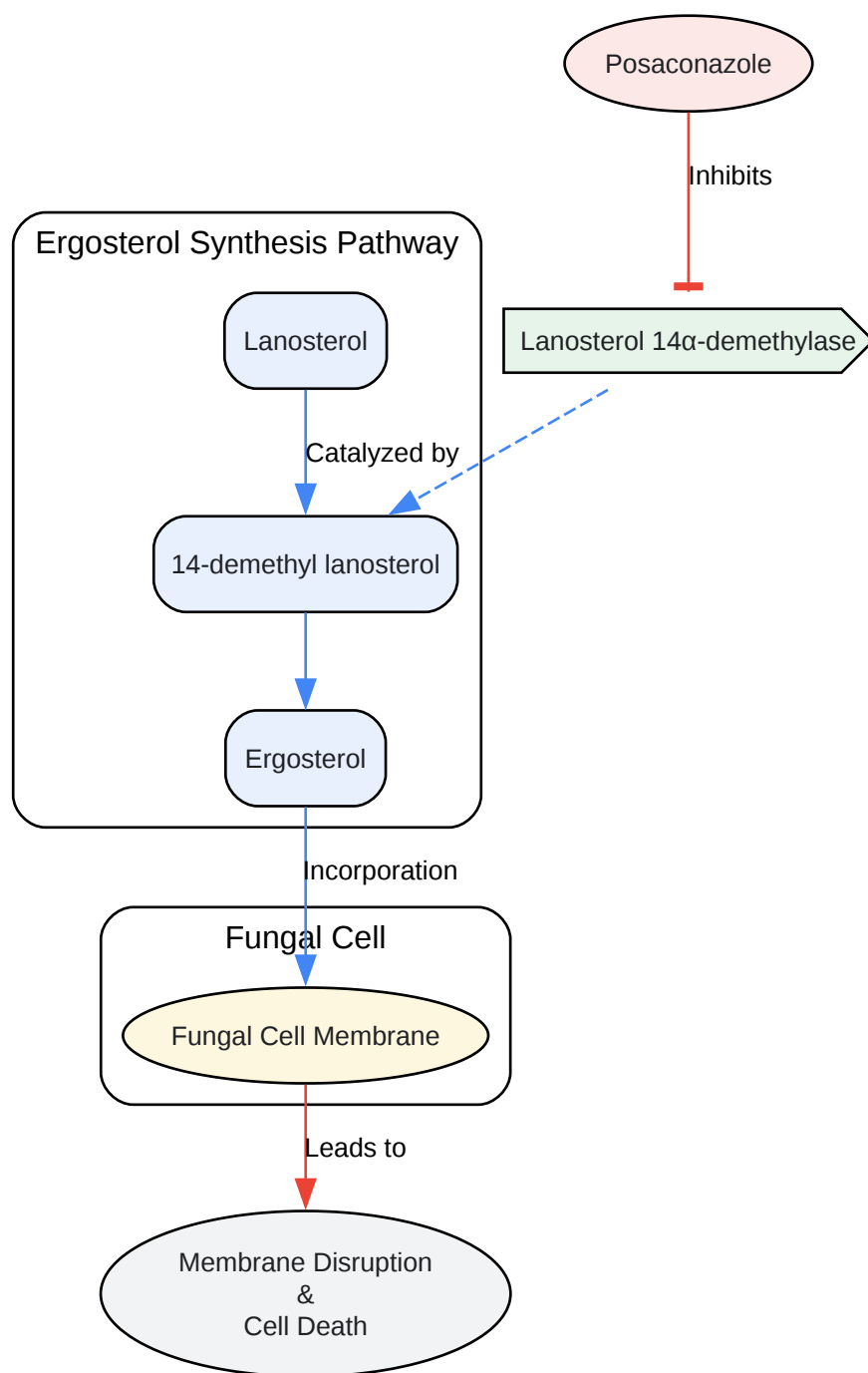
Reaction Mechanism

The Grignard reagent, cyclohexylmagnesium bromide, is formed by the reaction of **bromocyclohexane** with magnesium metal in an anhydrous ether solvent. The highly

polarized carbon-magnesium bond of the Grignard reagent renders the cyclohexyl group nucleophilic. This nucleophile then attacks the electrophilic carbonyl carbon of formaldehyde. The resulting intermediate is a magnesium alkoxide salt. In the final step, the addition of an acid, such as dilute sulfuric acid, protonates the alkoxide to yield the final product, cyclohexylmethanol.^[2]^[3]







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